

An In-depth Technical Guide to Biotin-PEG11-Maleimide (CAS 1334172-60-9)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Biotin-PEG11-Mal*

CAS No.: *1334172-60-9*

Cat. No.: *B606122*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Biotin-PEG11-Maleimide**, a heterobifunctional crosslinker pivotal in bioconjugation, diagnostics, and targeted drug delivery. We will delve into its chemical properties, mechanism of action, and practical applications, offering field-proven insights to empower your research and development endeavors.

Core Characteristics of Biotin-PEG11-Maleimide

Biotin-PEG11-Maleimide is a versatile reagent comprised of three key functional components: a biotin moiety, a maleimide group, and a hydrophilic 11-unit polyethylene glycol (PEG) spacer. This unique architecture enables the covalent linkage of biotin to sulfhydryl-containing molecules, such as proteins with cysteine residues, facilitating a myriad of applications that leverage the high-affinity interaction between biotin and avidin or streptavidin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Chemical and Physical Properties

Property	Value
CAS Number	1334172-60-9[6][7][8][9]
Molecular Formula	C41H71N5O16S[3][6][7][8][9]
Molecular Weight	922.1 g/mol [2][6][7][8][10]
Appearance	White to off-white solid or viscous liquid[11]
Solubility	Soluble in water and most organic solvents like DMSO and DMF[11][12]
Purity	Typically >95%[6][7][13]

Storage and Stability: For optimal performance, **Biotin-PEG11-Maleimide** should be stored at -20°C, protected from moisture and light.[2][6][11][13] Stock solutions in anhydrous solvents like DMSO or DMF can be stored at -20°C for short periods, though fresh preparation is recommended due to the potential for hydrolysis of the maleimide group.[1][12][14]

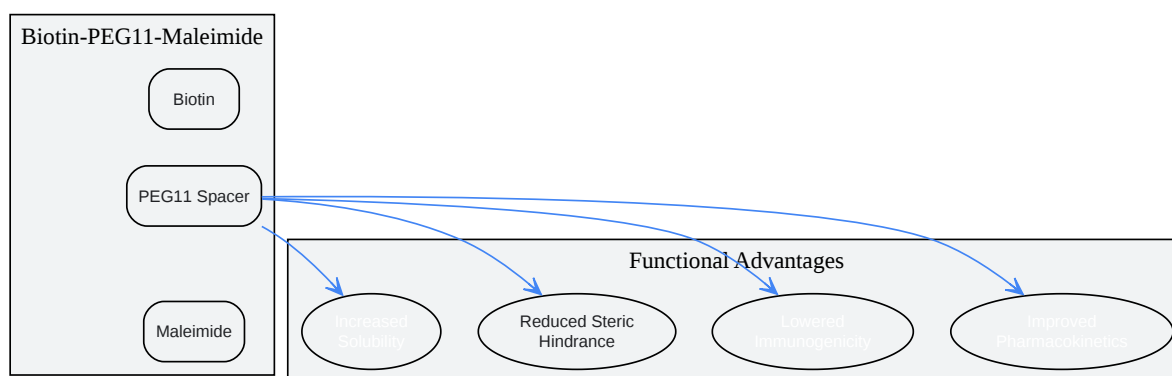
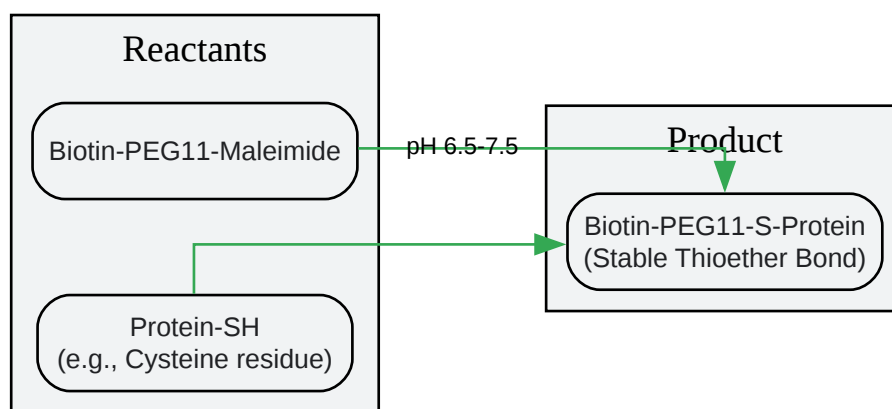
Mechanism of Action: A Tale of Two Ends

The utility of **Biotin-PEG11-Maleimide** lies in its bifunctional nature, enabling a two-step process central to many biological assays and therapeutic strategies.

The Maleimide-Thiol Reaction: Covalent Conjugation

The maleimide group is highly reactive towards free sulfhydryl (thiol) groups, commonly found on cysteine residues within proteins and peptides.[1][3][4][5] The reaction proceeds via a Michael addition mechanism, where the nucleophilic thiol attacks the electron-deficient double bond of the maleimide ring.[14][15] This results in the formation of a stable, covalent thioether bond.[12][14][15]

This reaction is highly specific for thiols within a pH range of 6.5-7.5.[3][4][5][6][8][12][14][16] At pH values above 7.5, the maleimide group can also react with primary amines, and the rate of hydrolysis of the maleimide ring increases.[12][14]



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Caption: Benefits imparted by the PEG11 spacer.

Applications and Experimental Protocol

Biotin-PEG11-Maleimide is a cornerstone reagent in a wide array of applications, including:

- **Protein and Peptide Labeling:** For subsequent detection, purification, or immobilization. [13]*
- **Affinity Purification:** Immobilizing thiol-containing molecules onto streptavidin-coated surfaces. [13]*
- **Immunoassays:** Including ELISA, Western blotting, and immunohistochemistry. [1][17]*
- **Drug Delivery and Targeting:** As a component of antibody-

drug conjugates (ADCs) or for targeting biotin receptor-overexpressing cells. [18][19][20]*

Nanoparticle Functionalization: For targeted delivery and imaging applications. [13]

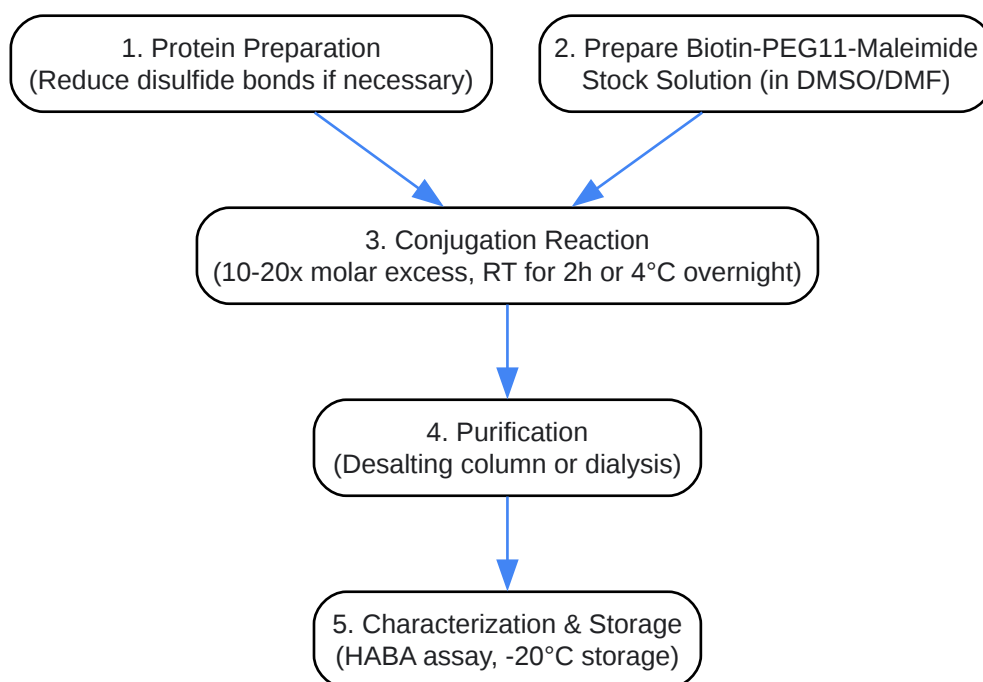
Detailed Protocol: Biotinylation of a Cysteine-Containing Protein

This protocol provides a general framework for the biotinylation of a protein with available sulfhydryl groups. Optimization may be required for specific proteins and applications.

Materials:

- **Biotin-PEG11-Maleimide**
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Protein of interest containing free sulfhydryl groups (1-10 mg/mL)
- Thiol-free reaction buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.0-7.5) [11][21]*
(Optional) Reducing agent (e.g., TCEP) if disulfide bonds need to be reduced [12][21]*
Desalting column or dialysis unit for purification [1][12] Procedure:
- Protein Preparation:
 - Ensure the protein is in a thiol-free buffer at a pH between 7.0 and 7.5. [21] * If the protein's cysteine residues are in the form of disulfide bonds, they must be reduced prior to conjugation. Incubate the protein with a 10-100 fold molar excess of a reducing agent like TCEP for 20-30 minutes at room temperature. [21] It is crucial to remove the reducing agent before adding the maleimide reagent, which can be achieved using a desalting column. [12][21]
- Preparation of **Biotin-PEG11-Maleimide** Stock Solution:
 - Allow the vial of **Biotin-PEG11-Maleimide** to equilibrate to room temperature before opening to prevent moisture condensation. [12] * Immediately before use, dissolve the reagent in anhydrous DMSO or DMF to create a stock solution (e.g., 10 mM). [1][12] [21] Vortex briefly to ensure it is fully dissolved. [1][21]

- Conjugation Reaction:
 - Calculate the required volume of the **Biotin-PEG11-Maleimide** stock solution. A 10- to 20-fold molar excess of the reagent over the protein is a common starting point. [1][11][21] This ratio should be optimized for the specific protein and desired degree of labeling.
 - Add the calculated amount of the biotin reagent to the protein solution while gently stirring or vortexing. [21] * Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light. [1][11][21]
- Purification of the Biotinylated Protein:
 - It is essential to remove any unreacted or hydrolyzed **Biotin-PEG11-Maleimide**, as it can interfere with downstream applications by binding to streptavidin. [1] * Purify the biotinylated protein using a desalting column (size-exclusion chromatography) or dialysis. [1][11][12] This will separate the larger biotinylated protein from the smaller, unreacted biotin reagent.
- Characterization and Storage:
 - The degree of biotinylation can be quantified using methods such as the HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay. [12] * Store the purified biotinylated protein under appropriate conditions, typically at 2-8°C for short-term storage or at -20°C or -80°C for long-term storage. [21] Adding a cryoprotectant like glycerol may be beneficial for frozen storage.



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Caption: Experimental workflow for protein biotinylation.

Conclusion

Biotin-PEG11-Maleimide is a powerful and versatile tool in the modern life scientist's arsenal. Its well-defined structure, combining a specific thiol-reactive group, a high-affinity biotin tag, and a beneficial PEG spacer, enables a broad range of applications from basic research to the development of novel therapeutics. A thorough understanding of its chemical properties, reaction mechanism, and the rationale behind each step of the conjugation protocol is paramount to achieving reproducible and reliable results. This guide provides the foundational knowledge to harness the full potential of this indispensable bioconjugation reagent.

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- [To cite this document: BenchChem. \[An In-depth Technical Guide to Biotin-PEG11-Maleimide \(CAS 1334172-60-9\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b606122/docs#an-in-depth-technical-guide-to-biotin-peg11-maleimide-cas-1334172-60-9\]](#)

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